

# Docosyl Acrylate Monomer: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Docosyl acrylate*

Cat. No.: *B102722*

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For Researchers, Scientists, and Drug Development Professionals

**Docosyl acrylate** (also known as behenyl acrylate) is a long-chain alkyl acrylate monomer that is gaining interest in various fields, including specialty polymers, coatings, and increasingly, in biomedical applications. Its long C22 alkyl chain imparts significant hydrophobicity, crystallinity, and unique thermal properties to polymers. This technical guide provides an in-depth overview of the properties, synthesis, polymerization, and potential applications of **docosyl acrylate**, with a focus on its relevance to the scientific and drug development communities.

## Core Properties of Docosyl Acrylate

**Docosyl acrylate** is a white, waxy solid at room temperature. Its key physicochemical properties are summarized in the tables below.

## Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	18299-85-9	
Molecular Formula	C <sub>25</sub> H <sub>48</sub> O <sub>2</sub>	
Molecular Weight	380.65 g/mol	
Appearance	White to almost white powder or lump	
Melting Point	45.0 to 49.0 °C	
Boiling Point	455.7 ± 14.0 °C (Predicted)	
Density	0.865 ± 0.06 g/cm <sup>3</sup> (Predicted)	
Flash Point	178.4 °C	
Refractive Index	1.455	
Vapor Pressure	0 Pa at 25 °C	
Water Solubility	1.5 ng/L at 25 °C	
Solubility	Soluble in Toluene	
LogP	11.04 at 25 °C	

## Toxicological and Safety Information

**Docosyl acrylate** requires careful handling due to its potential irritant and environmental hazards.

Hazard Category	Description	GHS Hazard Statement(s)	Source(s)
Skin Corrosion/Irritation	Causes skin irritation	H315	
Serious Eye Damage/Irritation	Causes serious eye irritation	H319	
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	H335	
Hazardous to the Aquatic Environment (Chronic)	Toxic to aquatic life with long lasting effects	H411	

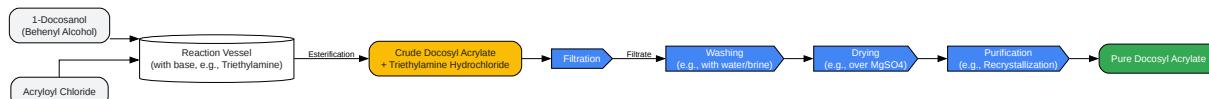
#### Safety Precautions:

- Personal Protective Equipment: Wear protective gloves, clothing, and eye/face protection.
- Environmental Precautions: Avoid release to the environment.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash skin thoroughly after handling.

## Synthesis and Polymerization

### Synthesis of Docosyl Acrylate Monomer

The most common method for synthesizing **docosyl acrylate** is the esterification of 1-docosanol (behenyl alcohol) with an acrylic acid derivative, such as acryloyl chloride or acrylic acid itself.



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Caption: Synthesis workflow for **docosyl acrylate** via esterification.

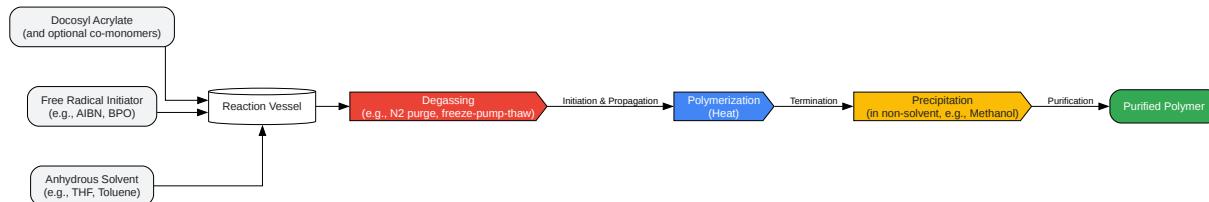
Experimental Protocol: Esterification of 1-Docosanol

This is a generalized protocol and should be adapted and optimized based on laboratory conditions and safety assessments.

- Materials: 1-docosanol, acryloyl chloride, a non-nucleophilic base (e.g., triethylamine), an anhydrous aprotic solvent (e.g., tetrahydrofuran or dichloromethane), and a polymerization inhibitor (e.g., hydroquinone).
- Procedure: a. Dissolve 1-docosanol and triethylamine in the anhydrous solvent in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon). b. Cool the mixture in an ice bath (0 °C). c. Add acryloyl chloride dropwise to the stirred solution. The reaction is exothermic. d. After the addition is complete, allow the reaction to warm to room temperature and stir for several hours to overnight. e. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up and Purification: a. Filter the reaction mixture to remove the triethylamine hydrochloride salt. b. Wash the filtrate sequentially with water, dilute acid (e.g., 1M HCl), saturated sodium bicarbonate solution, and brine. c. Dry the organic layer over an anhydrous drying agent (e.g., MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>). d. Filter off the drying agent and remove the solvent under reduced pressure. e. Purify the resulting crude product by recrystallization from a suitable solvent (e.g., ethanol or acetone) to yield pure **docosyl acrylate**.

## Polymerization of Docosyl Acrylate

**Docosyl acrylate** can be polymerized via free-radical polymerization to form poly(**docosyl acrylate**) or copolymerized with other monomers to tailor the polymer properties.



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